

Personal protective equipment for handling CCT020312

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Compound of Interest

Compound Name: CCT020312

Cat. No.: B10800680

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Essential Safety and Handling Guide for CCT020312

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **CCT020312**, a selective activator of the Eukaryotic Translation Initiation Factor 2-alpha Kinase 3 (EIF2AK3), also known as PERK. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining the integrity of your research.

Immediate Safety and Handling Protocols

CCT020312 is a potent, biologically active small molecule. While a comprehensive Safety Data Sheet (SDS) is not consistently available from all vendors, with some indicating it is not classified as a hazardous substance, it is prudent to handle it with care, assuming it may have potential hazards. It is classified by some suppliers as a combustible solid.

Personal Protective Equipment (PPE)

A standard laboratory PPE protocol should be strictly followed when handling **CCT020312** in either solid or dissolved form.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or butyl rubber gloves.	Prevents skin contact. Since CCT020312 is often dissolved in DMSO, which enhances skin penetration, appropriate gloves are critical. [1]
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from dust particles of the solid compound and from splashes of solutions.
Body Protection	A fully buttoned laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Not generally required when handling small quantities in a well-ventilated area. Use a NIOSH-approved respirator if weighing out large quantities of the powder or if there is a risk of aerosolization.	Minimizes inhalation of the compound.

Operational Plan: Step-by-Step Handling and Storage

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the solid compound at -20°C in a tightly sealed container.[\[2\]](#)
- Stock solutions, typically prepared in Dimethyl Sulfoxide (DMSO), should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for long-term stability (up to one year) or -20°C for shorter periods (up to six months).[\[3\]](#)

Preparation of Stock Solutions:

- All handling of the solid compound should be performed in a chemical fume hood to minimize inhalation exposure.

- To prepare a stock solution, dissolve **CCT020312** in anhydrous DMSO. It has a solubility of approximately 50 mg/mL in DMSO.[\[2\]](#)
- Ensure the solution is fully dissolved before use. Sonication may be required.

Use in Experiments:

- When diluting the DMSO stock solution into aqueous media for cell-based assays, be aware that the compound may precipitate. Ensure thorough mixing.
- Always handle solutions containing **CCT020312** within a biological safety cabinet when working with cell cultures to maintain sterility and operator safety.

Disposal Plan

All waste containing **CCT020312**, including unused solutions, contaminated consumables, and rinseate, must be disposed of as chemical waste in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (E&S) department for specific guidance.

Liquid Waste (DMSO solutions, contaminated media):

- Collect all liquid waste containing **CCT020312** in a designated, leak-proof, and clearly labeled hazardous waste container.[\[1\]](#)[\[4\]](#)
- The label should include the full chemical name "**CCT020312**," the solvent (e.g., "in DMSO"), and the approximate concentration.
- Do not mix with other waste streams unless approved by your institution's E&S office.[\[1\]](#)
- Store the waste container in a designated satellite accumulation area, away from incompatible materials.

Solid Waste (Contaminated labware):

- Collect all solid waste that has come into contact with **CCT020312** (e.g., pipette tips, gloves, vials, cell culture plates) in a designated hazardous waste container lined with a durable plastic bag.[\[1\]](#)

- Label the container clearly as "Solid Waste Contaminated with **CCT020312**."^[1]
- Seal the container when full and arrange for pickup by your institution's hazardous waste management service.

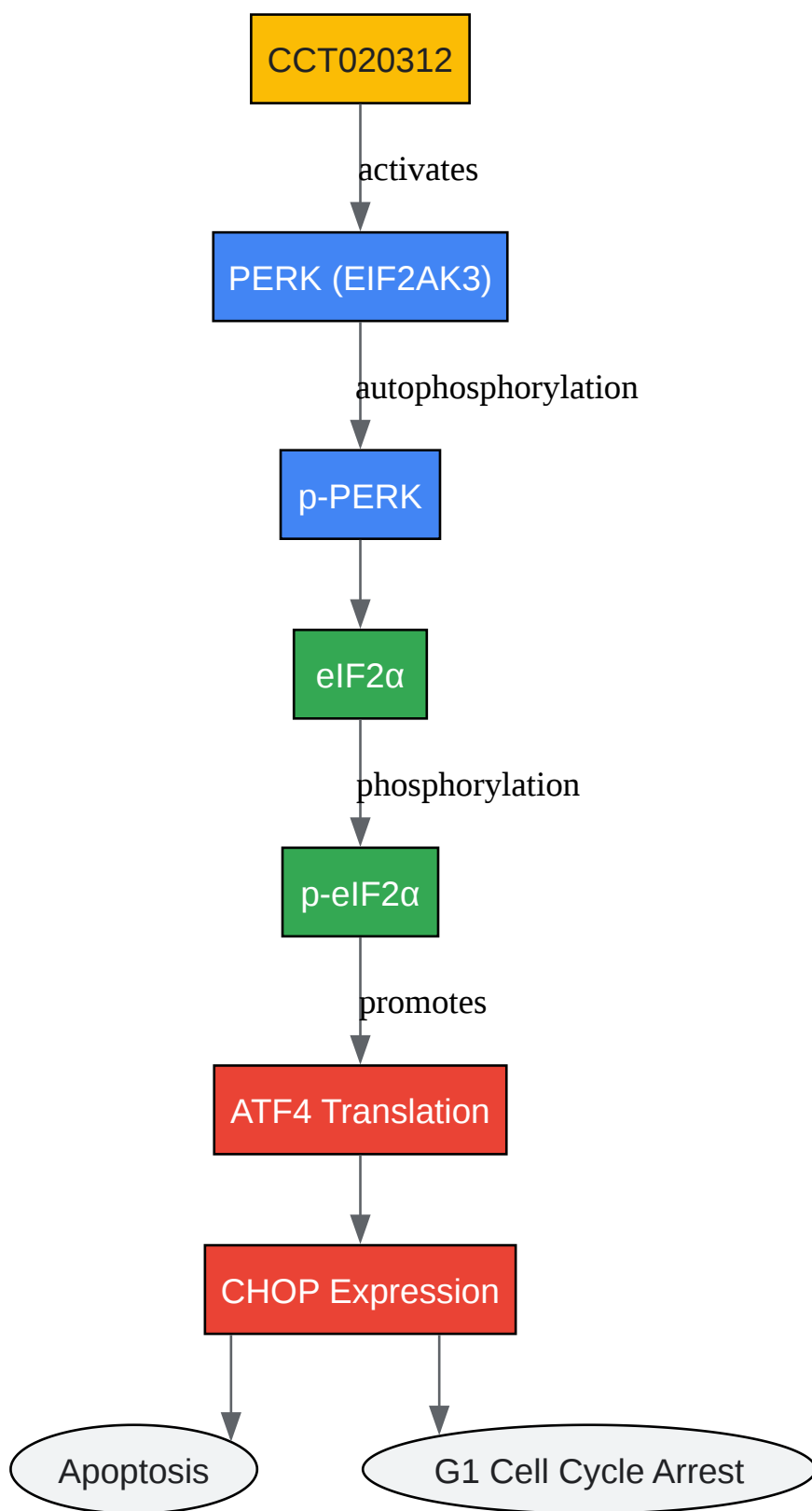
Quantitative Data Summary

The following table summarizes key quantitative data for **CCT020312** based on available literature.

Parameter	Value	Cell Line/Conditions	Source
Molecular Weight	650.40 g/mol	N/A	^[2]
EC ₅₀ (Rb phosphorylation inhibition)	4.2 μ M	HT29 cells	^[5]
GI ₅₀ (Growth Inhibition)	3.1 μ M	HT29 cells	^[5]
Solubility in DMSO	~50 mg/mL	N/A	^[2]
Storage (Solid)	-20°C	N/A	^[2]
Storage (Solution in DMSO)	-80°C (1 year), -20°C (6 months)	N/A	^[3]

CCT020312 Signaling Pathway

CCT020312 is a selective activator of PERK (EIF2AK3), a key sensor of endoplasmic reticulum (ER) stress. Activation of PERK by **CCT020312** initiates a signaling cascade that leads to the phosphorylation of eIF2 α . This, in turn, promotes the translation of Activating Transcription Factor 4 (ATF4), which upregulates the expression of genes involved in apoptosis and cell cycle arrest, such as CHOP.



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Caption: **CCT020312** activates the PERK signaling pathway, leading to apoptosis and cell cycle arrest.

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